



Application Notes and Protocols: Dissolving and Storing Rapamycin (Sirolimus)

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Audience: Researchers, scientists, and drug development professionals.

Introduction: Rapamycin (also known as Sirolimus) is a macrolide compound that is a potent and specific inhibitor of the mammalian target of rapamycin (mTOR), a key serine/threonine kinase involved in cell growth, proliferation, and survival.[1][2][3] It functions by forming a complex with the immunophilin FKBP12, which then binds to and inhibits the mTOR Complex 1 (mTORC1).[1][3] Due to its critical role in cell signaling, rapamycin is widely used in research as an immunosuppressant, an inhibitor of cell proliferation, and an inducer of autophagy.[1][2] Proper dissolution and storage are critical for maintaining its potency and ensuring experimental reproducibility. This document provides detailed protocols and data for the effective handling of rapamycin.

Data Presentation: Solubility and Storage Rapamycin Solubility Data

Rapamycin is a crystalline solid that is practically insoluble in water but soluble in various organic solvents.[4] Fresh, high-purity solvents are recommended for optimal solubility. For instance, moisture-absorbing DMSO can reduce solubility.[5]



Solvent	Maximum Concentration (mg/mL)	Maximum Concentration (mM)
DMSO	10 - 200	~10.9 - 218.8
Ethanol	0.25 - 90	~0.27 - 98.4
Methanol	25	~27.4
Dimethylformamide (DMF)	10	~10.9
Water	Insoluble (~2.6 μg/mL)	~5-20 μM

Data compiled from multiple sources.[1][2][5][6][7][8][9] Note that solubility can vary between suppliers and batches.

Storage and Stability of Rapamycin Solutions

Proper storage is crucial to prevent degradation and maintain the biological activity of rapamycin.



Form	Storage Temperature (°C)	Duration	Notes
Crystalline Solid	-20	≥ 4 years	Store desiccated.[1][6]
Stock in DMSO or Ethanol	-20	Up to 2-3 months	Aliquot to avoid multiple freeze-thaw cycles.[3][8] Some sources suggest stability for up to 1 year.[10]
Stock in Ethanol	-70	Long-term	A 2 mM solution in ethanol has been stored at -70°C.[7]
Aqueous Solutions	4	Not Recommended (≤ 1 day)	Due to poor stability and solubility in aqueous environments.[4][6] [11]

Experimental Protocols

Protocol 1: Preparation of a 10 mM Rapamycin Stock Solution in DMSO

This protocol describes the preparation of a highly concentrated stock solution for long-term storage and subsequent dilution.

Materials:

- Rapamycin powder (MW: ~914.17 g/mol)
- Anhydrous, sterile DMSO
- Sterile microcentrifuge tubes
- Vortex mixer



Procedure:

- Weighing: Accurately weigh a desired amount of rapamycin powder in a sterile microcentrifuge tube. For example, to prepare 1 mL of a 10 mM stock, weigh out 9.14 mg of rapamycin.
- Dissolution: Add the appropriate volume of DMSO to the tube. For a 10 mM stock from 9.14 mg of rapamycin, add 1 mL of DMSO.
- Mixing: Vortex the solution intermittently for several minutes until the rapamycin is completely
 dissolved. The solution should be clear. Covering the tube with foil and shaking for an
 extended period (e.g., >3 hours) can ensure complete dissolution.[12]
- Aliquoting: Dispense the stock solution into smaller, single-use aliquots (e.g., 20-50 μL) in sterile microcentrifuge tubes. This is critical to avoid repeated freeze-thaw cycles which can degrade the compound.[3]
- Storage: Store the aliquots at -20°C for up to 3 months or at -80°C for longer-term storage.[3] [13]

Protocol 2: Preparation of Working Solutions for Cell Culture

This protocol details the dilution of the DMSO stock solution into cell culture medium for treating cells. A common working concentration for rapamycin in cell culture is in the range of 10-200 nM.[3][14][15]

Materials:

- 10 mM Rapamycin stock solution in DMSO
- Pre-warmed (37°C) sterile cell culture medium (e.g., DMEM)
- Sterile tubes

Procedure:



- Thaw Stock: Thaw one aliquot of the 10 mM rapamycin stock solution at room temperature.
- Intermediate Dilution (Optional but Recommended): To avoid precipitation, it is recommended to first make an intermediate dilution. For example, add 1 μL of the 10 mM stock to 999 μL of pre-warmed culture medium to create a 10 μM solution. Mix thoroughly by gentle vortexing or pipetting.
- Final Dilution: Add the desired volume of the intermediate (or stock) solution to the final volume of cell culture medium.
 - Important Tip: To minimize precipitation, add the culture medium to the small volume of rapamycin solution, rather than adding the rapamycin solution to the large volume of medium.[12]
 - $\circ~$ Example for 100 nM final concentration: Add 10 μL of the 10 μM intermediate solution to 990 μL of cell culture medium.
- Application: Mix the final solution gently and immediately add it to your cell culture plates.
 The final concentration of DMSO should be kept low (typically <0.1%) to avoid solvent-induced cytotoxicity.

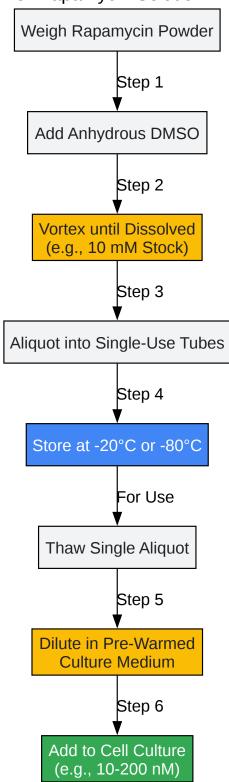
Visualizations

Rapamycin Experimental Workflow

The following diagram illustrates the workflow for preparing rapamycin stock and working solutions.



Workflow for Rapamycin Solution Preparation



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Caption: Workflow for preparing Rapamycin stock and working solutions.

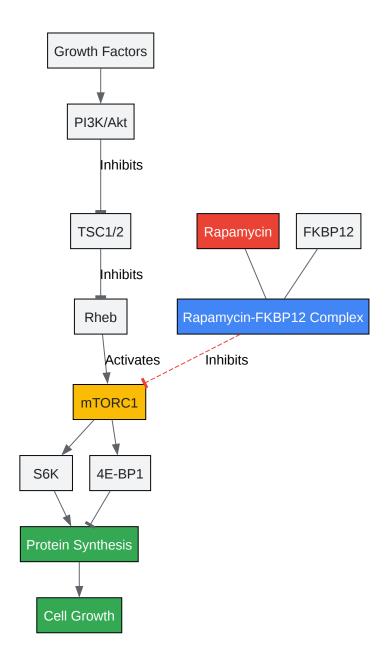


Rapamycin and the mTOR Signaling Pathway

Rapamycin inhibits mTORC1 by first binding to the intracellular protein FKBP12. This complex then interacts with the FRB domain of mTOR, leading to the allosteric inhibition of mTORC1 kinase activity.[1] This action prevents the phosphorylation of downstream targets like S6 Kinase (S6K) and 4E-BP1, thereby inhibiting protein synthesis and cell growth.[16][17]



Simplified mTORC1 Signaling Pathway



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Caption: Rapamycin inhibits mTORC1 signaling via FKBP12.



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